

Literature review of 5-Nitro-m-xylene-alpha,alpha'-diol studies

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Compound of Interest

Compound Name: 5-Nitro-m-xylene-alpha,alpha'-diol

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5-Nitro-m-xylene-alpha,alpha'-diol: A Review of Available Data

For Researchers, Scientists, and Drug Development Professionals

Introduction

5-Nitro-m-xylene-alpha,alpha'-diol, also known by its IUPAC name [3-(hydroxymethyl)-5-nitrophenyl]methanol, is a niche chemical compound with limited but specific applications noted in the scientific literature. This technical overview consolidates the currently available data on its properties and cited uses. Despite a comprehensive literature search, detailed experimental protocols for its synthesis and its primary application, as well as any biological studies, remain largely undocumented in peer-reviewed publications. The information presented herein is primarily compiled from chemical supplier databases and general chemical reference works.

Physicochemical Properties

The fundamental physicochemical properties of **5-Nitro-m-xylene-alpha,alpha'-diol** are summarized in the table below. This data is consistently reported across various chemical suppliers.^{[1][2][3][4]}

Property	Value	References
CAS Number	71176-55-1	[1][2][3][4]
Molecular Formula	C ₈ H ₉ NO ₄	[1][4]
Molecular Weight	183.16 g/mol	[1]
Melting Point	94-96 °C	[2]
Appearance	Solid	
Synonyms	[3-(hydroxymethyl)-5-nitrophenyl]methanol, (5-Nitro-1,3-phenylene)dimethanol	[1][3]

Synthesis

A detailed, peer-reviewed synthesis protocol for **5-Nitro-m-xylene-alpha,alpha'-diol** could not be identified in the current body of scientific literature. While general methods for the nitration of xylene isomers and the synthesis of benzyl alcohol derivatives are known, a specific and validated procedure for this particular molecule is not publicly available.[5][6][7][8][9][10][11] The synthesis would likely involve the nitration of a suitable m-xylene derivative followed by the introduction of the two hydroxyl groups. However, without a documented procedure, specifics regarding reagents, reaction conditions, and purification methods remain speculative.

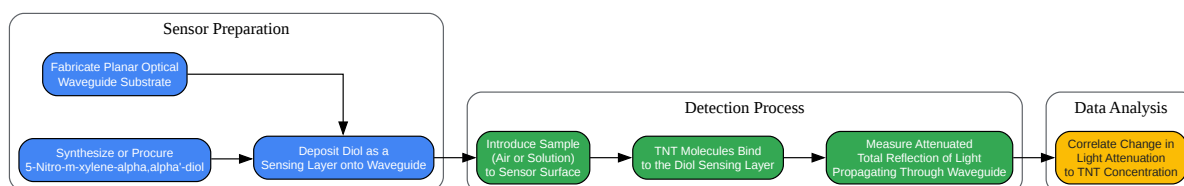
Applications in Chemical Sensing

The sole application cited for **5-Nitro-m-xylene-alpha,alpha'-diol** is in the fabrication of a chemical sensor for the detection of the explosive 2,4,6-trinitrotoluene (TNT).[1][2] This detection is reportedly achieved through a technique known as planar integrated optical waveguide attenuated total reflection spectrometry.[1][2]

The proposed mechanism involves the interaction between the diol compound and TNT, leading to a measurable optical change. The hydroxyl groups of the diol may play a role in forming charge-transfer complexes with the electron-deficient nitroaromatic compound, TNT.[12][13]

Experimental Workflow for TNT Detection (Conceptual)

While a specific, detailed experimental protocol is not available in the literature, a conceptual workflow for such a sensor can be outlined based on general knowledge of the technique. This diagram illustrates the likely steps involved in using **5-Nitro-m-xylene-alpha,alpha'-diol** in a waveguide-based sensor.



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Caption: Conceptual workflow for TNT detection using a **5-Nitro-m-xylene-alpha,alpha'-diol**-based sensor.

Biological and Toxicological Studies

There is a complete absence of any published studies on the biological activity, toxicological profile, or potential signaling pathway interactions of **5-Nitro-m-xylene-alpha,alpha'-diol**. While toxicological data exists for related compounds such as xylene and various nitroaromatic compounds, this information cannot be directly extrapolated to the diol derivative. Therefore, no data on its effects in biological systems can be presented.

Conclusion

5-Nitro-m-xylene-alpha,alpha'-diol is a chemical compound with established physicochemical properties but a very limited and poorly documented scientific footprint. Its primary cited use in TNT detection is intriguing, but the lack of detailed experimental protocols for both its synthesis and its application as a sensor severely hampers further research and development.

Furthermore, the absence of any biological or toxicological data means that its potential effects on living systems are completely unknown. For researchers, scientists, and drug development

professionals, this compound represents an area with a significant lack of foundational data, and any future work would necessitate the development and publication of these fundamental experimental details.

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